

Folic acid methyl ester CAS number and structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Folic acid methyl ester	
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An In-depth Technical Guide to Folic Acid Methyl Ester and its Biologically Active Forms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **folic acid methyl ester** and its related methylated derivatives, with a primary focus on the biologically crucial compound, 5-methyltetrahydrofolate (5-MTHF). This document elucidates the chemical identities, metabolic pathways, and analytical methodologies pertinent to these compounds, presenting key data in a structured format for scientific and research applications.

Chemical Identification and Structure

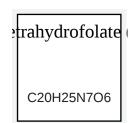
The term "**folic acid methyl ester**" can encompass several structurally related molecules. For clarity, this guide distinguishes between the direct methyl ester of folic acid and its more biologically significant methylated forms.

Folic Acid and its Derivatives:



Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Features
Folic Acid	59-30-3	C19H19N7O6	441.4	The synthetic, oxidized parent compound.
Folic Acid Methyl Ester	1348988-65-7	C20H21N7O6	455.42	The methyl ester derivative of folic acid.[1][2]
N-Methylfolic Acid	70114-87-3	C20H21N7O6	455.42	A methylated form of folic acid.
5- Methyltetrahydrof olate (5-MTHF)	134-35-0 (free form)	C20H25N7O6	459.46	The primary, biologically active form of folate in the body.[4]

Chemical Structure of 5-Methyltetrahydrofolate (5-MTHF):



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Caption: Chemical structure of 5-Methyltetrahydrofolate.

Metabolic Significance: The One-Carbon Pathway

The primary role of methylated folate, specifically 5-MTHF, is as a crucial methyl donor in the one-carbon metabolic pathway. This pathway is fundamental for numerous physiological



processes, including DNA synthesis and repair, neurotransmitter synthesis, and the regulation of homocysteine levels.[5][6]

The enzyme methylenetetrahydrofolate reductase (MTHFR) is central to this process, catalyzing the conversion of 5,10-methylenetetrahydrofolate to 5-MTHF.[7] Genetic variations in the MTHFR gene can impair this conversion, leading to reduced levels of active folate and elevated homocysteine, which is a risk factor for various health conditions.[7] 5-MTHF supplementation can bypass this enzymatic step, directly providing the biologically active form of folate.[8]



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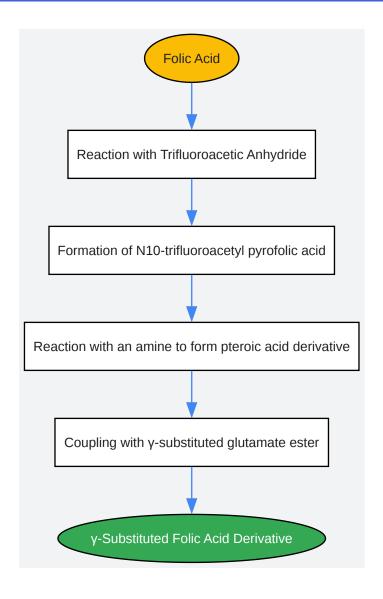
Caption: The central role of 5-MTHF in the one-carbon metabolism pathway.

Experimental ProtocolsSynthesis of Folic Acid Derivatives

The synthesis of folic acid derivatives often involves the protection of reactive groups, followed by coupling reactions and subsequent deprotection. A general approach for creating γ-substituted folate derivatives is outlined below.

Workflow for Synthesis of y-Substituted Folic Acid Derivatives:





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Caption: Generalized workflow for synthesizing folic acid derivatives.

A detailed protocol for the synthesis of a "clickable" folic acid derivative involves the following key steps[9]:

- Coupling of Protected Pteroic Acid and a PEG-Azide Linker: The protected pteroic acid is
 reacted with a suitable linker, such as a PEG-azide, in the presence of a coupling agent like
 COMU in acetonitrile.
- Deprotection: The protecting groups (e.g., BOC) are removed, often using trifluoroacetic acid.



- Final Coupling: The resulting intermediate is coupled with the desired moiety.
- Purification: The final product is purified, typically by column chromatography.

Analytical Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of folic acid and its derivatives in various matrices, including food products and biological samples.

- A. Sample Preparation for Cereal-Grain Products[10]:
- Extraction: Folates are heat-extracted from the food sample.
- Enzymatic Treatment: A tri-enzyme treatment (α-amylase, conjugase, and protease) is applied to the extracts to release the folates.
- Purification: The extract is purified using affinity chromatography.
- B. HPLC Method for Folic Acid and 5-Methyltetrahydrofolate[10]:
- Column: ODS-Hypersil (5 μm, 4.6 x 250 mm)
- Mobile Phase: A gradient elution using two mobile phases:
 - A: 28 mmol/L dibasic potassium phosphate and 60 mmol/L phosphoric acid in water.
 - B: 28 mmol/L dibasic potassium phosphate and 60 mmol/L phosphoric acid in 200 mL/L acetonitrile and 800 mL/L water.
- Flow Rate: 1 mL/min
- Detection:
 - Folic Acid: UV absorbance at 280 nm.
 - 5-Methyltetrahydrofolate: Fluorescence detection with excitation at 295 nm and emission at 360 nm.



C. LC-MS/MS for Serum Analysis[11]: A more sensitive method using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) has been developed for the analysis of folates in serum.

- Sample Preparation: Protein precipitation followed by solid-phase extraction.
- Chromatography: A C18 column with a gradient of 0.5% acetic acid in water and a methanol:acetonitrile mixture.
- Detection: Tandem mass spectrometry in positive electrospray ionization mode, using selective reaction monitoring (SRM).

Quantitative Data and Clinical Significance

Supplementation with L-methylfolate (a form of 5-MTHF) has been investigated for its clinical utility, particularly in the management of depression, often as an adjunct to antidepressant therapy.[12][13]

Results from a Real-World Patient Experience Trial of L-Methylfolate in Depression[12]:

Parameter	Value
Baseline Depression Severity (Mean PHQ-9 Score)	14.6
Follow-up Depression Severity (Mean PHQ-9 Score)	6.1
Mean Reduction in PHQ-9 Score	8.5 (58.2% decrease)
Treatment Response Rate (≥50% reduction in PHQ-9)	67.9%
Remission Rate (Follow-up PHQ-9 Score < 5)	45.7%

Data from a study with an average of 95 days of therapy.

This data suggests a significant improvement in depressive symptoms with the use of L-methylfolate. The mechanism is thought to be related to the role of 5-MTHF in the synthesis of



monoamine neurotransmitters (serotonin, dopamine, and norepinephrine).

Conclusion

While "**folic acid methyl ester**" is a specific chemical entity, the broader field of methylated folates is dominated by the biologically active and clinically significant 5-methyltetrahydrofolate (5-MTHF). Understanding its central role in one-carbon metabolism is key for researchers in nutrition, neuroscience, and drug development. The provided methodologies for synthesis and analysis, along with quantitative clinical data, offer a solid foundation for further research and application of these vital compounds.

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- To cite this document: BenchChem. [Folic acid methyl ester CAS number and structure].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15390113#folic-acid-methyl-ester-cas-number-and-structure]

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